

An In-depth Technical Guide to the Properties of Acetaldehyde Hydrazone

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Compound of Interest

Compound Name: *Acetaldehyde hydrazone*

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Introduction

Acetaldehyde hydrazone ($C_2H_6N_2$) is an organic compound belonging to the hydrazone class, characterized by a carbon-nitrogen double bond. Hydrazones are synthesized through the condensation reaction of a hydrazine derivative with an aldehyde or ketone.^[1] This technical guide provides a comprehensive overview of the chemical, physical, and toxicological properties of **acetaldehyde hydrazone**, with a focus on its synthesis, reactivity, and potential biological significance. Due to the limited availability of specific experimental data for **acetaldehyde hydrazone**, this guide also incorporates data from closely related derivatives and the broader class of hydrazones to provide a thorough understanding.

Chemical and Physical Properties

While specific experimentally determined physical properties for **acetaldehyde hydrazone** are not readily available in the cited literature, computed properties from reputable databases provide valuable estimates. For comparison, experimental data for some derivatives are included.

Table 1: Physical and Chemical Properties of **Acetaldehyde Hydrazone** and Its Derivatives

Property	Acetaldehyde Hydrazone (Computed)	Acetaldehyde Phenylhydrazone (Experimental)	Acetaldehyde Dimethylhydrazone (Computed)
Molecular Formula	C ₂ H ₆ N ₂ [2]	C ₈ H ₁₀ N ₂ [3]	C ₄ H ₁₀ N ₂
Molecular Weight	58.08 g/mol [2]	134.18 g/mol [3]	86.14 g/mol
IUPAC Name	(E)-ethylidenehydrazine[2]	N-[(E)-ethylideneamino]aniline	(E)-ethanal dimethylhydrazone
CAS Number	11332413 (for (E)-isomer)[2]	935-07-9[3]	7422-90-4
Melting Point	Not available	56 to 101 °C (variable) [3]	Not available
Boiling Point	Not available	Not available	Not available
Density	Not available	Not available	Not available
XLogP3	-0.3[2]	Not available	Not available
Hydrogen Bond Donor Count	1[2]	1[3]	0
Hydrogen Bond Acceptor Count	2[2]	2[3]	2
Rotatable Bond Count	0[2]	1[3]	1

Synthesis of Acetaldehyde Hydrazone

The synthesis of hydrazones is generally achieved through a condensation reaction between a hydrazine and a carbonyl compound, in this case, acetaldehyde.[1] The reaction is typically acid-catalyzed and proceeds via a nucleophilic addition-elimination mechanism.

General Experimental Protocol for Hydrazone Synthesis

This protocol is a generalized procedure and may require optimization for the specific synthesis of **acetaldehyde hydrazone**.

Materials:

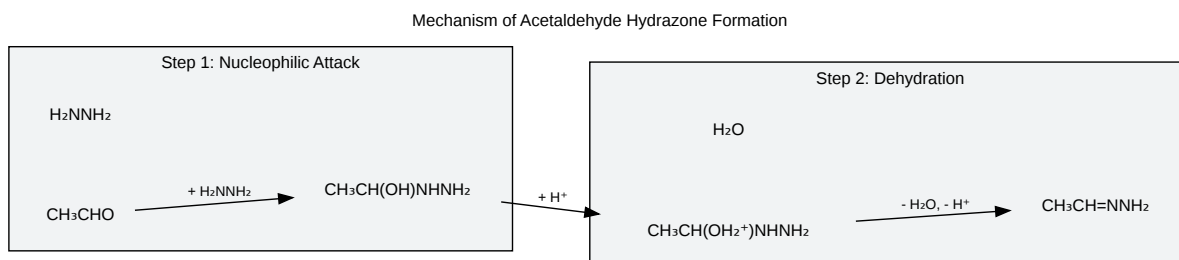
- Acetaldehyde (1.0 equivalent)
- Hydrazine hydrate (1.0-1.2 equivalents)
- Ethanol (or other suitable solvent)
- Glacial acetic acid (catalytic amount)

Procedure:

- Dissolve acetaldehyde in ethanol in a round-bottom flask.
- Add a catalytic amount of glacial acetic acid to the solution.
- Slowly add hydrazine hydrate to the reaction mixture with stirring.
- The reaction mixture is then typically stirred at room temperature or gently heated to drive the reaction to completion.
- The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

Reaction Mechanism

The formation of **acetaldehyde hydrazone** proceeds through a two-step mechanism: nucleophilic addition of hydrazine to the carbonyl carbon of acetaldehyde, followed by the elimination of a water molecule.



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Caption: Mechanism of **Acetaldehyde Hydrazone** Formation.

Spectroscopic Properties

Specific experimental spectroscopic data for **acetaldehyde hydrazone** is scarce in the reviewed literature. However, characteristic spectral features can be predicted based on the functional groups present and data from its derivatives.

¹H NMR Spectroscopy:

- CH₃ group: A doublet in the upfield region.
- CH=N proton: A quartet in the downfield region, coupled to the methyl protons.
- NH₂ protons: A broad singlet.

¹³C NMR Spectroscopy:

- CH₃ carbon: A signal in the aliphatic region.
- C=N carbon: A signal in the downfield region, characteristic of imines. For comparison, the C=O of acetaldehyde appears around 200 ppm.[4]

Infrared (IR) Spectroscopy:

- N-H stretching: A broad band in the region of 3200-3400 cm^{-1} .
- C=N stretching: A sharp band around 1600-1650 cm^{-1} .
- C-H stretching: Bands in the region of 2850-3000 cm^{-1} .

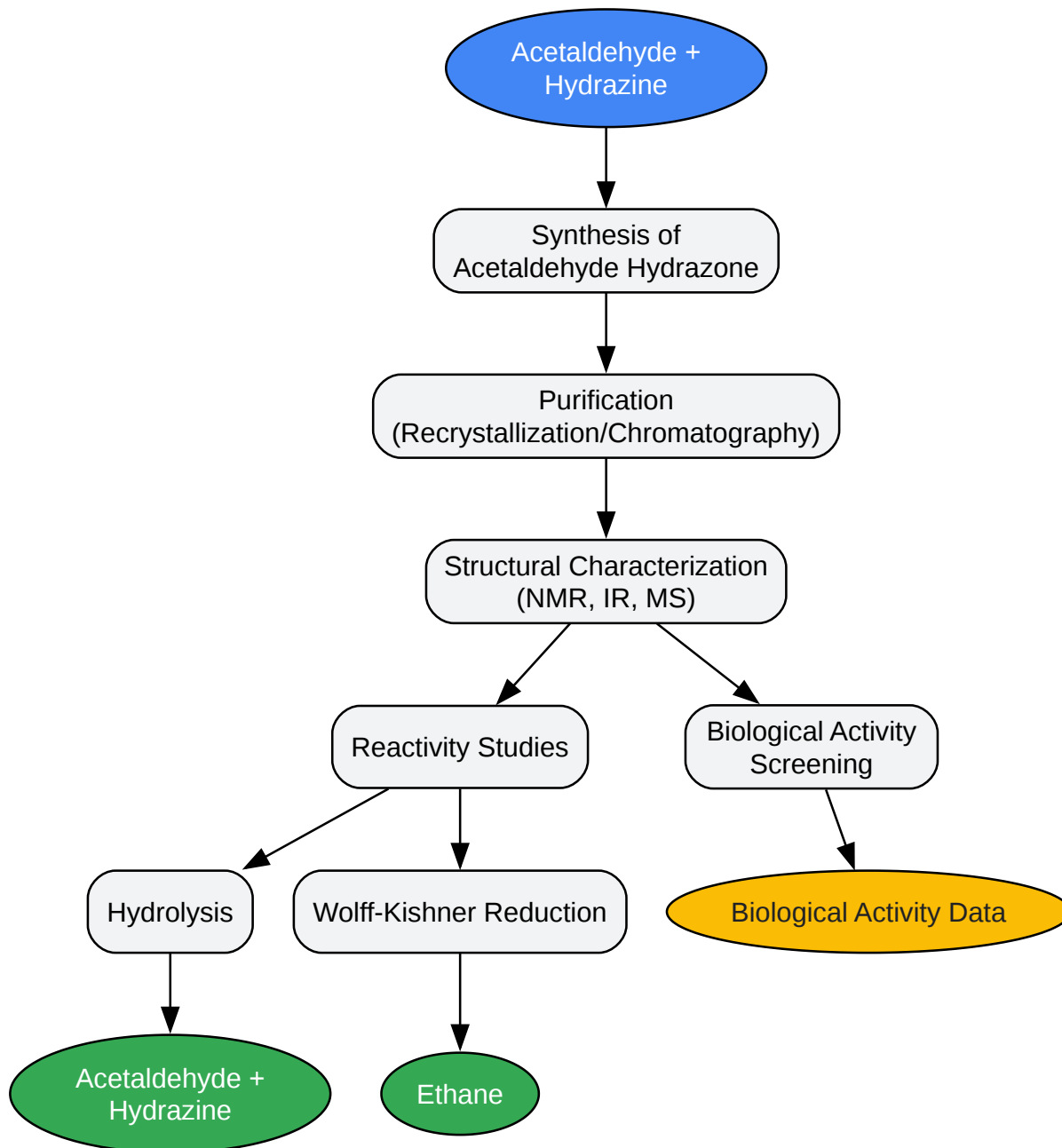
Mass Spectrometry: The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of **acetaldehyde hydrazone** ($m/z = 58$). Fragmentation patterns would likely involve the loss of small neutral molecules such as N_2 or NH_3 , and cleavage of the C-C and C-N bonds.

Reactivity and Chemical Properties

Hydrazones are versatile intermediates in organic synthesis.

- Hydrolysis: Hydrazones can be hydrolyzed back to their parent aldehyde/ketone and hydrazine under acidic conditions.[1]
- Wolff-Kishner Reduction: **Acetaldehyde hydrazone** can be reduced to ethane under basic conditions with heat, a reaction known as the Wolff-Kishner reduction.[5]

General Experimental Workflow for Hydrazone Chemistry



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